

Application Notes and Protocols for Measuring Methane-Octane Phase Equilibria

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Compound of Interest

Compound Name: Methane;octane

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These application notes provide a comprehensive overview of the experimental techniques used to measure methane-octane phase equilibria. Detailed protocols for the primary experimental methods are provided, along with a summary of relevant quantitative data.

Introduction

The phase behavior of methane-octane mixtures is critical in various applications, including natural gas processing, transportation, and reservoir engineering. Accurate experimental data on the vapor-liquid equilibrium (VLE) and solid-liquid-vapor equilibrium (SLVE) of this system are essential for developing and validating thermodynamic models used in process simulation and design. This document outlines the key experimental techniques employed for such measurements.

The primary methods for determining high-pressure phase equilibria fall into two main categories: synthetic and analytical methods.^{[1][2]}

- Synthetic methods involve preparing a mixture of known overall composition in an equilibrium cell. The temperature and pressure are then manipulated to observe phase

transitions visually or through other detection methods.[2]

- Analytical methods involve bringing a mixture to equilibrium at a set temperature and pressure, followed by sampling each phase and determining its composition using analytical techniques like gas chromatography.[1]

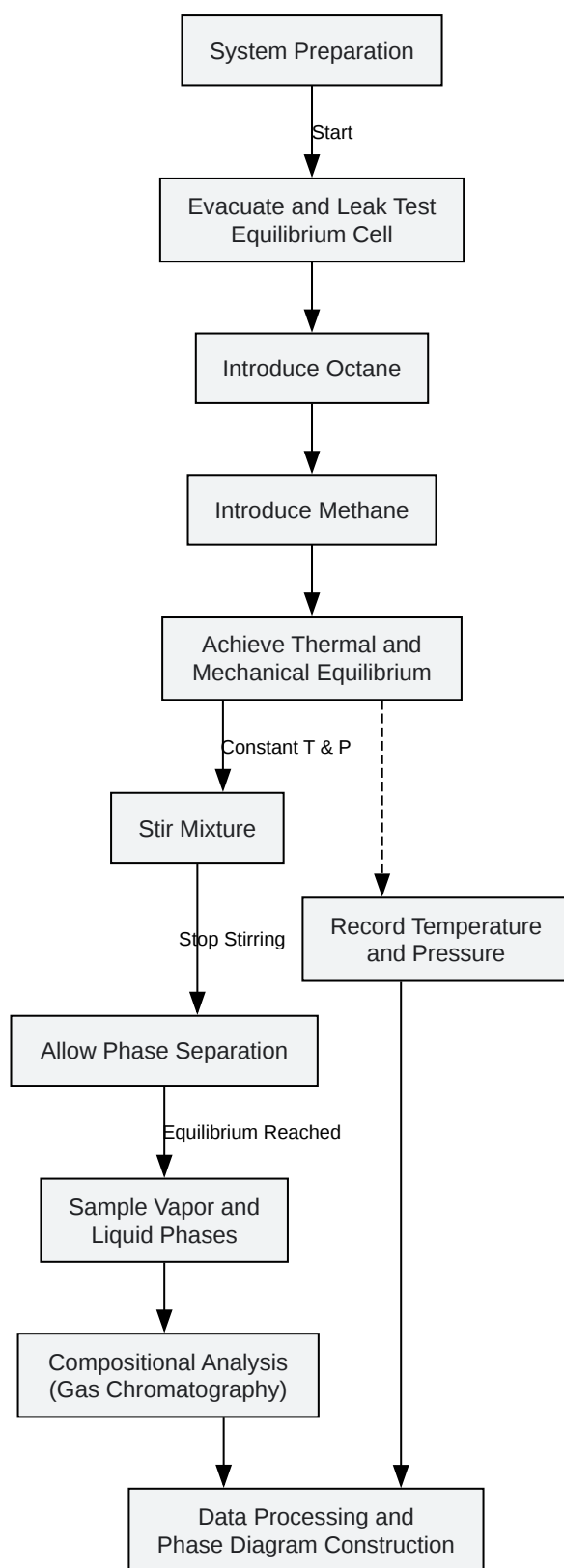
For the methane-octane system, the static-analytic method is a commonly employed and reliable technique for obtaining VLE data.[3][4]

Key Experimental Techniques

Static-Analytic Method

The static-analytic method is a robust technique for measuring vapor-liquid equilibria of high-pressure systems.[3][4] It involves achieving equilibrium in a closed, thermostatted cell and then extracting samples from the vapor and liquid phases for compositional analysis.

Experimental Workflow: Static-Analytic Method



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Caption: Workflow for the static-analytic method.

Protocol for Static-Analytic VLE Measurement

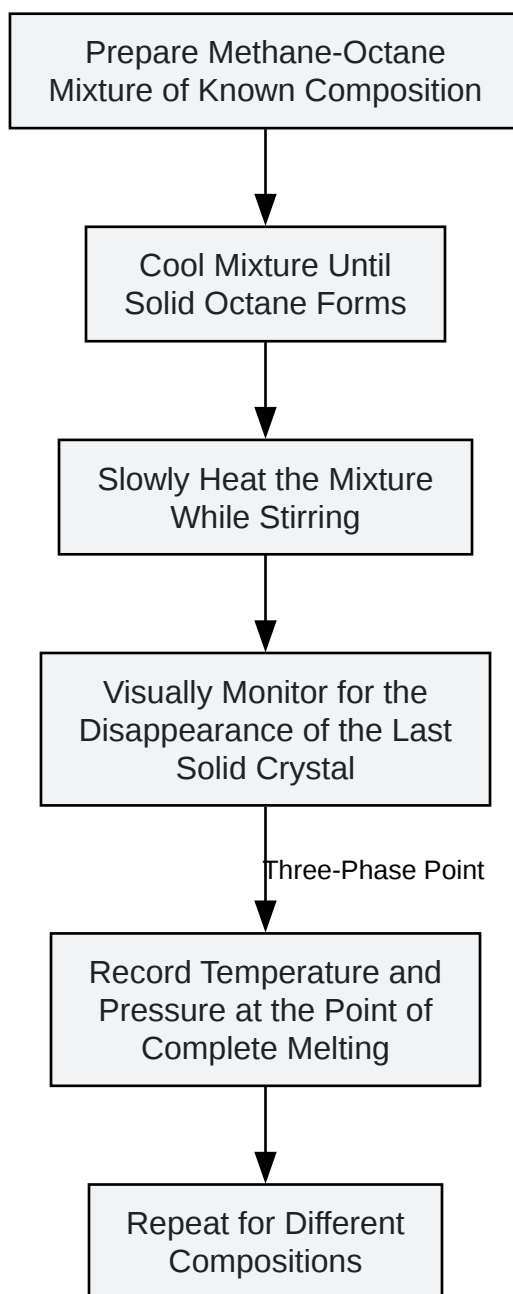
- Apparatus Preparation:
 - The core of the apparatus is a high-pressure equilibrium cell, often equipped with sapphire windows for visual observation.[\[5\]](#)
 - The cell is housed in a thermostat to maintain a constant temperature.
 - The system includes a stirring mechanism (e.g., magnetic stirrer) to ensure thorough mixing.
 - Sampling lines, connected to a gas chromatograph (GC), are available for both the vapor and liquid phases.[\[4\]](#)
 - Pressure and temperature sensors are installed to monitor the conditions within the cell.
- System Evacuation and Charging:
 - The equilibrium cell and all associated lines are thoroughly cleaned and evacuated to remove any contaminants.
 - A known amount of the less volatile component (octane) is charged into the cell, often gravimetrically.
 - The more volatile component (methane) is then introduced into the cell until the desired pressure is reached.[\[6\]](#)
- Equilibration:
 - The mixture within the cell is continuously stirred at a constant temperature until thermal and mechanical equilibrium is achieved.[\[7\]](#) This is indicated by stable pressure and temperature readings.
 - Stirring is then stopped, and the system is allowed to sit for a period to ensure complete phase separation.
- Sampling and Analysis:

- Small samples of the vapor and liquid phases are carefully withdrawn through the designated sampling lines.
- These samples are then analyzed using a gas chromatograph (GC) to determine their compositions (mole fractions of methane and octane).^{[1][4]}
- Data Recording:
 - The equilibrium temperature, pressure, and the compositions of the vapor and liquid phases are recorded for each data point.
- Repeatability:
 - The procedure is repeated at different temperatures and pressures to map out the phase envelope of the methane-octane system.

Cryoscopic Technique for Solid-Liquid-Vapor Equilibria

For determining the three-phase solid-liquid-vapor equilibrium, particularly at low temperatures where octane may freeze, a cryoscopic technique can be employed.

Logical Flow: Cryoscopic Measurement



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Caption: Logic of the cryoscopic method for SLVE.

Protocol for Cryoscopic SLVE Measurement

- Apparatus:
 - A high-pressure, low-temperature equilibrium cell with visual access is required.

- Precise temperature control and measurement are crucial.
- Procedure:
 - A mixture of methane and octane with a known composition is prepared in the equilibrium cell.
 - The system is cooled until solid octane is formed.
 - The mixture is then slowly heated while being stirred.
 - The temperature and pressure at which the last solid crystal of octane melts are recorded. This point represents a point on the three-phase (solid-liquid-vapor) equilibrium line.
 - This process is repeated for mixtures of different compositions to define the complete SLVE curve.

Quantitative Data

The following tables summarize experimental data for the methane-n-octane system from the literature.

Table 1: Vapor-Liquid Equilibria of the Methane-n-Octane System

Temperature (K)	Pressure (MPa)	Methane Mole Fraction (Liquid Phase)	Methane Mole Fraction (Vapor Phase)	Reference
310.93	1.38	0.081	0.885	[8]
310.93	3.45	0.211	0.943	[8]
310.93	6.89	0.442	0.963	[8]
344.26	3.45	0.183	0.864	[8]
344.26	6.89	0.381	0.916	[8]
344.26	10.34	0.589	0.929	[8]
377.59	6.89	0.320	0.825	[8]
377.59	10.34	0.499	0.865	[8]
377.59	13.79	0.711	0.880	[8]

Note: Data has been compiled from various sources and is presented for illustrative purposes. For detailed experimental uncertainties and conditions, refer to the original publications.

Table 2: Solid-Liquid-Vapor Equilibria of the Methane-n-Octane System

Temperature (K)	Pressure (MPa)	Liquid Phase Composition (Mole Fraction n-Octane)	Reference
155.0	3.24	0.00015	[9]
165.0	4.05	0.00028	[9]
175.0	4.96	0.00052	[9]
185.0	5.98	0.00094	[9]
190.0	6.59	0.00130	[9]

Conclusion

The experimental determination of methane-octane phase equilibria relies on well-established high-pressure techniques. The static-analytic method is particularly suited for vapor-liquid equilibrium measurements, providing accurate data on the compositions of coexisting phases. For solid-liquid-vapor equilibria at cryogenic temperatures, cryoscopic methods are employed. The data obtained from these experiments are fundamental for the development and validation of thermodynamic models that are crucial for the design and optimization of processes in the chemical and petroleum industries.[7]

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